

Technical Guide to the Safety Data for Fmoc-Thr(tBu)-OH

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Compound of Interest

Compound Name: *Fmoc-Thr-OBu-t*

Cat. No.: *B038694*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety information for N- α -(9-Fluorenylmethoxycarbonyl)-O-tert-butyl-L-threonine, commonly known as Fmoc-Thr(tBu)-OH. The following sections detail the physical and chemical properties, hazard classifications, toxicological data, and safe handling procedures for this compound, which is frequently used in solid-phase peptide synthesis.^{[1][2][3]}

Substance Identification

Fmoc-Thr(tBu)-OH is an amino acid derivative where the amino group is protected by an Fmoc group and the hydroxyl side chain is protected by a tert-butyl group.^[1] This dual protection makes it a valuable building block in the synthesis of complex peptides and therapeutic proteins.^[1]

Identifier	Value
Chemical Name	N- α -Fmoc-O-t-butyl-L-threonine
Synonyms	Fmoc-L-Thr(tBu)-OH, Fmoc-Threonine(t-butyl)-OH[1][4]
CAS Number	71989-35-0[1][5][6]
EC Number	276-261-1[5][4]
Molecular Formula	C ₂₃ H ₂₇ NO ₅ [1]
Molecular Weight	397.46 g/mol [7]
Appearance	White to off-white crystalline powder[1][2]

Physical and Chemical Properties

The physical and chemical characteristics of Fmoc-Thr(tBu)-OH are essential for its proper handling and storage in a laboratory setting.

Property	Value
Melting Point	125 - 135 °C[1]
Solubility	Soluble in DMSO (100 mg/mL)[7]
Optical Rotation	$[\alpha]^{20}_D = +16 \pm 2^\circ$ (c=1 in EtOAc)[1]
Stability	Stable under recommended storage conditions[8]

Hazard Identification and Classification

There is some discrepancy in the classification of this substance. While most suppliers do not classify Fmoc-Thr(tBu)-OH as a hazardous substance under GHS or OSHA criteria, some sources indicate significant environmental hazards.[6][9][8] Researchers should therefore handle this compound with appropriate caution, particularly concerning environmental release.

Regulation	Classification	Pictogram	Hazard Statement
GHS (Majority View)	Not a hazardous substance or mixture[6][8]	None	None
GHS (Alternate View)	Aquatic Acute 1, Aquatic Chronic 1[9]	GHS09 (Environment)	H410: Very toxic to aquatic life with long lasting effects[9]

Toxicological and Health Hazard Data

Comprehensive toxicological data for Fmoc-Thr(tBu)-OH is largely unavailable in publicly accessible safety data sheets.[6] The primary health risks are associated with physical contact and inhalation of dust.

Hazard Type	Data Summary
Acute Toxicity (Oral, Dermal, Inhalation)	No data available[6][8]
Skin Corrosion/Irritation	No data available, though direct contact should be avoided[6][8]
Serious Eye Damage/Irritation	No data available; may cause irritation[8]
Respiratory or Skin Sensitization	No data available[6][8]
Carcinogenicity	Not identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA[6]
Germ Cell Mutagenicity	No data available[6][8]

Although specific data is lacking, ingestion is not thought to produce harmful effects in insignificant quantities, but it may be damaging to individuals with pre-existing organ damage.
[5]

Safe Handling and Storage Protocols

Proper handling and storage are critical to ensure safety and maintain the integrity of the compound.

Aspect	Protocol
Handling	Use in a well-ventilated area with local exhaust to control dust.[5][8] Avoid breathing dust.[4] Avoid contact with skin, eyes, and clothing.[10] Wash hands thoroughly after handling.[8][10]
Storage	Keep container tightly closed in a dry, well-ventilated place.[5][8] Recommended storage temperature is refrigerated (2 - 8 °C).[1][6][10] Protect from light.[5]
Incompatible Materials	Strong oxidizing agents[5][8]

Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Use safety glasses or chemical safety goggles approved under NIOSH (US) or EN 166 (EU) standards.[8][10]
Skin Protection	Handle with compatible, chemical-resistant gloves.[8][10] Use proper glove removal technique.[8]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.[10]
Respiratory Protection	Generally not required. If dust levels are a nuisance, use type N95 (US) or P1 (EN 143) dust masks.[8]

Emergency and First Aid Procedures

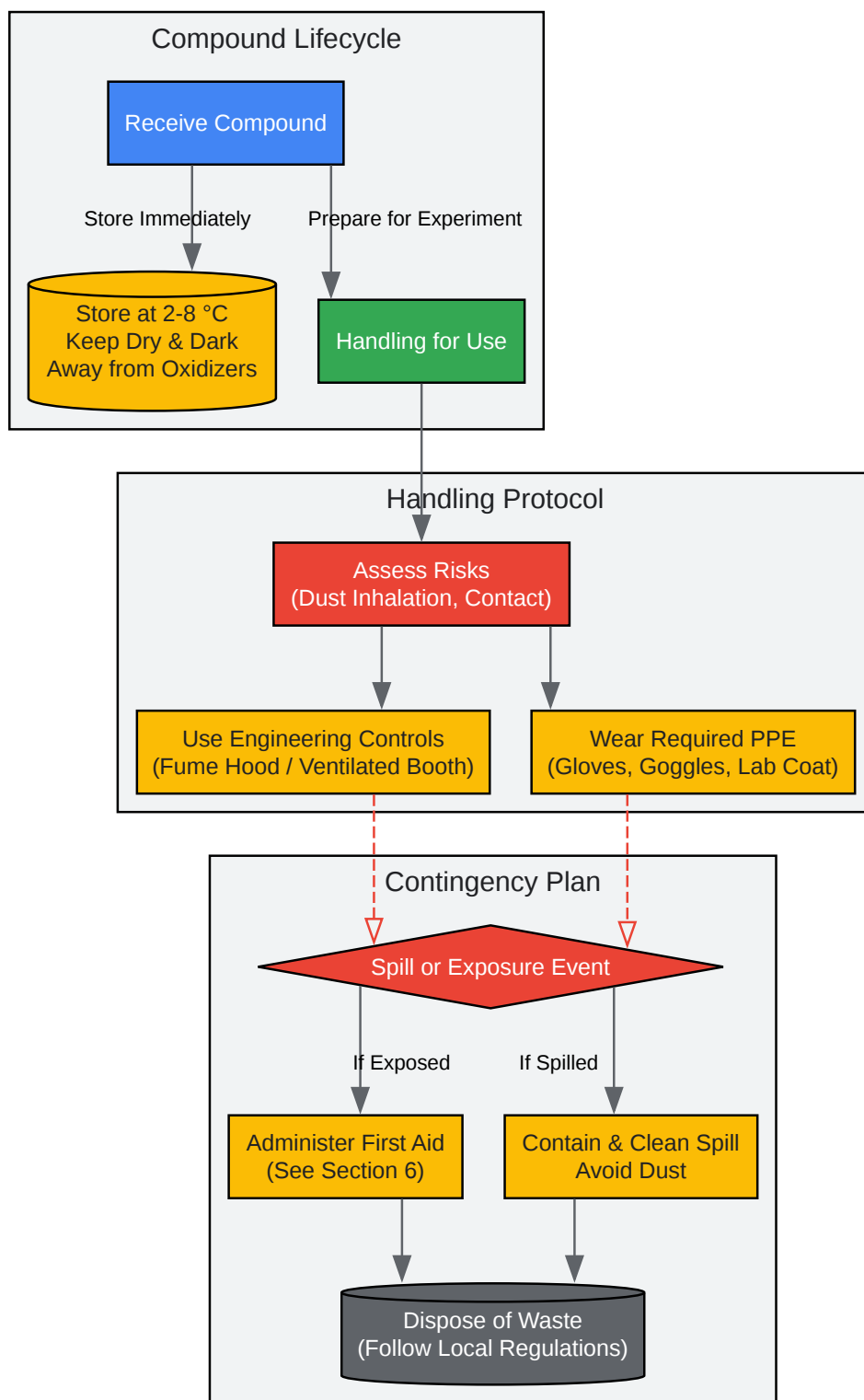
Exposure Route	First Aid Measure
Inhalation	Move the person into fresh air. If irritation or discomfort persists, seek medical attention.
Skin Contact	Take off contaminated clothing. Wash off with soap and plenty of water.[8]
Eye Contact	Rinse cautiously with water for several minutes. [4] Remove contact lenses if present and easy to do. Continue rinsing.[4]
Ingestion	Rinse mouth and drink plenty of water. Consult a doctor if feeling unwell.[6]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4] Wear a self-contained breathing apparatus for firefighting if necessary. [6]
Accidental Release	Pick up material mechanically and dispose of it properly.[9] Avoid dust generation.[6] Prevent product from entering drains.[6]

A Note on Experimental Protocols

The safety data presented in this guide is a summary of information found in publicly available Safety Data Sheets (SDSs). These documents report the results and classifications from standardized toxicological and ecotoxicological tests (e.g., OECD guidelines) but do not provide detailed, replicable experimental methodologies. The "No data available" designation indicates that results for such tests on Fmoc-Thr(tBu)-OH have not been published in these documents. Researchers must rely on the provided classifications and handle the substance with the caution appropriate for a chemical with an incomplete toxicological profile.

Workflow for Safe Handling of Fmoc-Thr(tBu)-OH

The following diagram outlines the logical workflow for the safe management of Fmoc-Thr(tBu)-OH in a research environment.



Safe Handling Workflow for Fmoc-Thr(tBu)-OH

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Caption: Logical workflow for the safe handling and storage of Fmoc-Thr(tBu)-OH.

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